Optimizing dosage and administration for in vivo studies

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Compound of Interest

Compound Name:	*5-(azepane-1-carbonyl)-1-methyl-1H-pyrazol-3-amine*
CAS No.:	*1894614-66-4*
Cat. No.:	*B2532268*

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Technical Support Center: In Vivo Dosage & Administration

Status: System Operational Operator: Senior Application Scientist Ticket Type: Optimization & Troubleshooting

Introduction: The "Help Desk" Philosophy

Welcome to the Technical Support Center for in vivo studies. In my experience supporting preclinical workflows, 60% of "drug failures" are actually delivery failures. The compound was potent, but it precipitated in the peritoneum, was metabolized too fast due to wrong scaling, or the vehicle itself caused toxicity that masked efficacy.

This guide is not a textbook; it is a troubleshooting manual designed to debug your experimental protocol.

Module 1: Formulation & Solubility (The Foundation)

Ticket #001: "My compound precipitates immediately upon injection."

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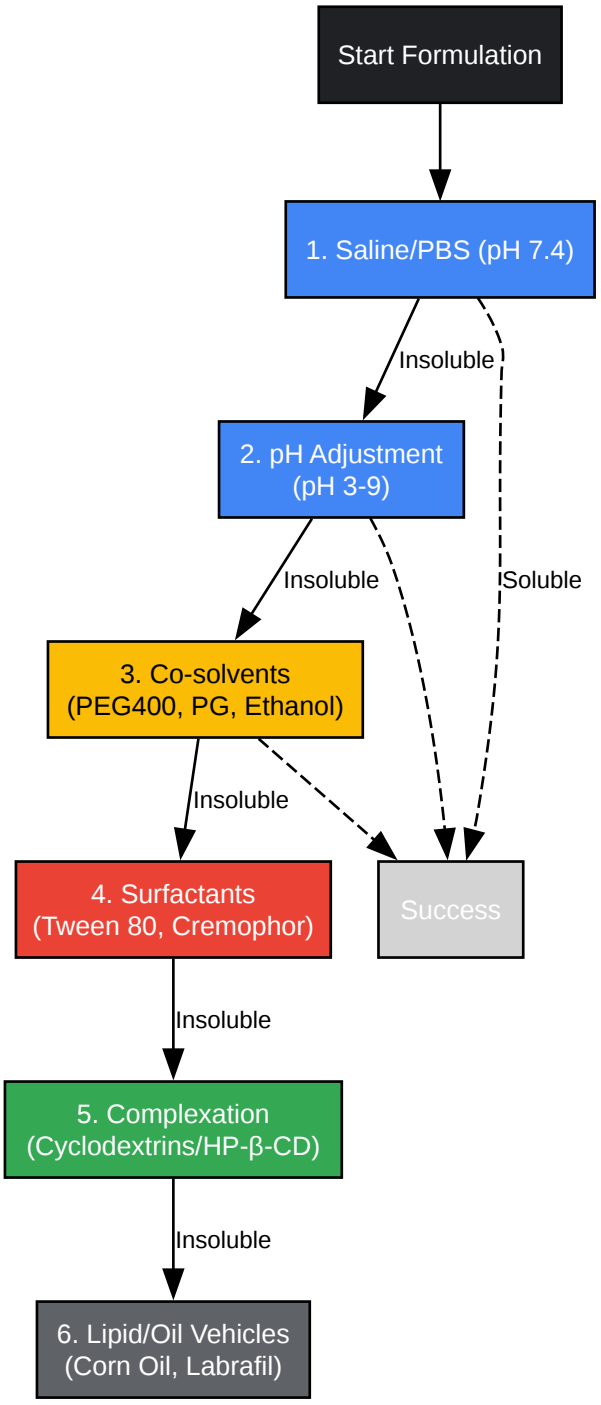
Root Cause Analysis: In vitro solubility does not guarantee in vivo stability. A compound dissolved in 100% DMSO will precipitate instantly when hitting the aqueous environment of the blood or peritoneum ("crash out"), causing local toxicity and zero bioavailability.

The Fix: Step-by-Step Solubility Decision Tree Do not guess. Follow this logical flow to select the mildest effective vehicle.



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Caption: Logical hierarchy for vehicle selection. Always prioritize aqueous buffers before moving to organic solvents or surfactants to minimize vehicle-induced toxicity.

Standard Vehicle Limits (Max % in Final Formulation) Exceeding these limits often triggers vehicle toxicity (e.g., hemolysis, seizures).

Component	IV Max (%)	IP/SC Max (%)	PO Max (%)	Mechanism of Toxicity
DMSO	< 5%	< 10%	< 10%	Hemolysis, neurotoxicity, local inflammation
Ethanol	< 5%	< 10%	< 20%	CNS depression, hemolysis
Tween 80	< 1%	< 2%	< 5%	Histamine release (pseudo-allergy)
PEG 400	< 20%	< 50%	< 100%	Nephrotoxicity (high dose), osmotic changes
Corn Oil	N/A	< 100%	< 100%	Poor absorption (IP), caloric intake (PO)

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> *Expert Insight: For IV injections, if you must use DMSO, inject slowly (over 30-60 seconds). Rapid bolus of DMSO causes immediate protein precipitation and hemolysis at the injection site.*

Module 2: Route of Administration & Volume Limits

Ticket #002: "My mice are showing signs of distress immediately after dosing."

Root Cause Analysis: Volume overload.[1] Administering volumes beyond physiological limits causes mechanical stress (gastric distension, muscle tearing) or physiological shock (hemodilution).

Authoritative Volume Guidelines (Mouse & Rat) Data synthesized from Turner et al. (2011) and Diehl et al. (2001).

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Route	Site	Mouse (25g) Max Vol	Rat (250g) Max Vol	Critical Technical Note
PO	Oral Gavage	10 mL/kg (0.25 mL)	10 mL/kg (2.5 mL)	Exceeding causes reflux/aspiration. Fasting allows slightly higher vol.
SC	Subcutaneous	10 mL/kg (0.25 mL)	5 mL/kg (1.25 mL)	Loose skin over neck/flank. Rate-limiting step is skin elasticity.
IP	Intraperitoneal	20 mL/kg (0.5 mL)	10 mL/kg (2.5 mL)	High risk of mis-injection (cecum puncture). Rotate quadrants.
IV	Bolus	5 mL/kg (0.125 mL)	5 mL/kg (1.25 mL)	Strict limit. Too fast/much causes cardiac failure or pulmonary edema.
IM	Intramuscular	0.05 mL per site	0.1 mL per site	Not recommended in mice due to small muscle mass (sciatic nerve risk).

Protocol: The "Reflux Check" (Oral Gavage)

- Measure: Tube length from nose to last rib. Mark it.
- Insert: If you hit resistance before the mark, you are in the trachea. STOP.

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- Administer: If fluid bubbles out of the nose, you have overfilled the stomach or entered the lungs. Immediate euthanasia is usually required.

Module 3: Dose Calculation & Allometric Scaling

Ticket #003: "The drug works in vitro, but I see no effect in mice at the 'equivalent' dose."

Root Cause Analysis: Incorrect scaling. You cannot scale linearly by body weight (mg/kg) from human to mouse. Mice have a metabolic rate ~7-10x faster than humans. A 10 mg/kg dose in a human is NOT metabolically equivalent to 10 mg/kg in a mouse.

The Solution: Body Surface Area (BSA) Normalization Use the FDA-recommended normalization method (Nair & Jacob, 2016).

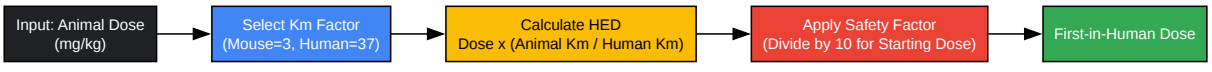
Formula:

Factors Table:

Species	Weight (kg)	BSA ( )	Factor
Mouse	0.02	0.007	3
Rat	0.15	0.025	6
Monkey	3.0	0.24	12
Human	60.0	1.6	37

Calculation Example (Mouse to Human):

- Mouse Dose: 100 mg/kg
- Calculation:
- Result: A 100 mg/kg dose in a mouse is roughly equivalent to an 8 mg/kg dose in a human.



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Caption: Workflow for converting preclinical animal data into a safe starting dose for human clinical trials (FDA Guidance).

Module 4: Troubleshooting Toxicity & Efficacy

Ticket #004: "Animals die immediately (0-5 mins) after IV injection."

- Suspect 1: Embolism. Did you filter the solution? Particulates or air bubbles cause immediate pulmonary embolism.
  - Action: Use a 0.22 µm syringe filter.
- Suspect 2: pH Shock. Was the pH < 4 or > 9?
  - Action: Buffer to pH 7.4. Blood has limited buffering capacity against a bolus.
- Suspect 3: Potassium Overload. Did you use

  salts instead of

  ?
  - Action: High potassium causes immediate cardiac arrest. Check your counter-ions.

Ticket #005: "No efficacy, but no toxicity."

- Suspect 1: First-Pass Metabolism. (Oral route). The liver might be destroying the drug before it reaches systemic circulation.
  - Action: Run a PK study comparing IV vs. PO (Bioavailability

). If

    , switch to IP or SC.
- Suspect 2: Clearance. Mice clear drugs incredibly fast.
  - Action: Check half-life (

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).[2] You may need to dose BID (twice daily) or TID (three times daily) instead of QD (once daily).

References

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